

5-Br-PAPS full chemical name and structure

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Compound of Interest

Compound Name: 5-Br-PAPS

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An In-depth Technical Guide to **5-Br-PAPS**: Properties, Protocols, and Applications

Introduction

This technical guide provides a comprehensive overview of **5-Br-PAPS**, a highly sensitive chromogenic reagent utilized extensively in analytical chemistry, clinical diagnostics, and molecular biology. The document is intended for researchers, scientists, and professionals in drug development, detailing the compound's chemical identity, quantitative characteristics, experimental applications, and the underlying principles of its action.

Full Chemical Name and Structure

- Chemical Name: 2-(5-Bromo-2-pyridylazo)-5-[N-n-propyl-N-(3-sulfopropyl)amino]phenol, disodium salt, dihydrate[1][2][3][4]
- IUPAC Name: disodium;3-[4-[(5-bromopyridin-2-yl)diazenyl]-3-oxido-N-propylanilino]propane-1-sulfonate[5]
- Synonyms: 5-Bromo-PAPS

5-Br-PAPS is a water-soluble pyridylazo dye, a derivative of 5-Br-PADAP, engineered to overcome the poor aqueous solubility of its predecessor.[5] Its structure, featuring a brominated pyridine ring, an azo group (-N=N-), and a substituted phenol, confers its potent chelating and chromogenic properties.[6]

Quantitative Data Presentation

The key physicochemical and performance characteristics of **5-Br-PAPS** are summarized in the table below, providing essential data for its application in quantitative assays.

Property	Value	Reference(s)
Molecular Formula	$C_{17}H_{19}BrN_4Na_2O_4S \cdot 2H_2O$ (Dihydrate)	[1][3][4][5]
Molecular Weight	537.34 g/mol (Dihydrate)	[1][3][4][5]
CAS Number	158905-17-0	[3]
Appearance	Orange to reddish-brown crystalline powder	[1][3][5]
Solubility	Water soluble, forms a clear, reddish-orange solution	[1][3][6]
λ_{max} (Uncomplexed)	~449 nm	[1][5]
λ_{max} (Zn ²⁺ Complex)	552 - 560 nm	[1][2][4]
Molar Absorptivity (ϵ) of Zn ²⁺ Complex	$1.30 - 1.33 \times 10^5 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$	[1][2][5]
Optimal pH for Zn ²⁺ Chelation	7.5 - 9.8	[1][2][4]
Assay Linearity Limit (Zinc)	Up to 400 $\mu\text{g/dL}$ (61.2 $\mu\text{mol/L}$)	[2]
Assay Detection Limit (Zinc)	20 $\mu\text{g/dL}$	[2]
Assay Precision (CV)	Within-run: < 4%; Between- run: < 5%	[2]

Experimental Protocols

5-Br-PAPS is primarily used in two key experimental applications: the colorimetric determination of metal ions and the detection of pyrophosphate in nucleic acid amplification assays.

Colorimetric Determination of Zinc

This protocol describes a generalized method for the quantitative determination of zinc in biological samples (e.g., serum, plasma) using a 96-well plate format.^[2]

Principle: In an alkaline buffer, zinc ions (Zn^{2+}) react with **5-Br-PAPS** to form a stable, red-colored chelate complex.^{[2][7][8]} The intensity of the color, measured by absorbance, is directly proportional to the zinc concentration in the sample.^{[2][7]}

Reagents and Materials:

- Working Reagent: 0.02 mmol/L **5-Br-PAPS** in 200 mmol/L Bicarbonate buffer (pH 9.8), containing 170 mmol/L Sodium Citrate, 4 mmol/L Dimethylglyoxime, and 1% detergent.^[8]
- Zinc Standard: 200 µg/dL (30.6 µmol/L) zinc solution.^[8]
- Samples: Serum, plasma (heparinized, avoid EDTA), or urine.^{[2][8][9]}
- Blank: Deionized water.
- 96-well microplate.
- Microplate reader capable of measuring absorbance at 560 nm.^[2]

Procedure:

- Reagent Dispensing: Add 230 µL of the Working Reagent to each well designated for blanks, standards, and samples.^[2]
- Sample Addition: Add 12 µL of the blank, zinc standard, or sample to the appropriate wells.^[2]
- Incubation: Mix the contents gently and incubate for 5 minutes at 37°C or 10 minutes at 25°C.^[2]
- Measurement: Measure the absorbance of each well at 560 nm against the reagent blank.^{[2][10]}

Calculation: Zinc Concentration (µg/dL) = (Absorbance of Sample / Absorbance of Standard) × Concentration of Standard (µg/dL).^[2]

Pyrophosphate Detection in Nucleic Acid Amplification (LAMP)

This method provides a colorimetric endpoint for detecting the success of nucleic acid amplification by measuring its byproduct, pyrophosphate (PPi).

Principle: This assay indirectly detects PPi. First, PPi is used to generate hydrogen peroxide (H_2O_2). The H_2O_2 then oxidizes ferrous ions (Fe^{2+}) to ferric ions (Fe^{3+}). **5-Br-PAPS**, a specific metal chelator, forms a colored complex with the resulting Fe^{3+} , which can be quantified by spectrophotometry.[\[11\]](#) This technique has been successfully applied to detect PPi in samples amplified using the Loop-Mediated Isothermal Amplification (LAMP) method within 10 minutes.[\[11\]](#)

Reagents and Materials:

- Post-amplification sample containing PPi.
- Reagent 1: Containing components to derive H_2O_2 from PPi and Fe^{2+} .
- Reagent 2: Containing **5-Br-PAPS**.
- Automated analyzer or spectrophotometer.

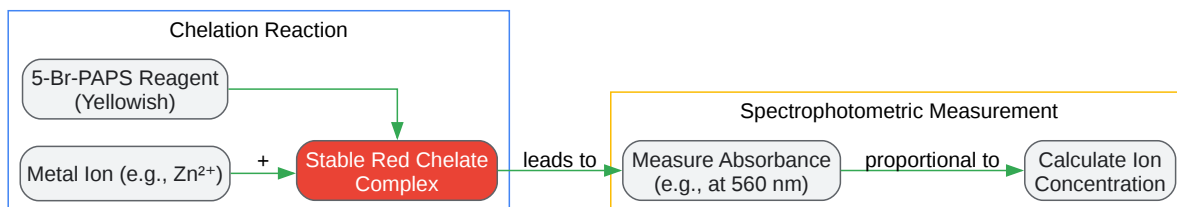
Procedure:

- Reaction Initiation: The post-amplification sample is mixed with Reagent 1.
- Color Development: Reagent 2 (**5-Br-PAPS** solution) is added.
- Measurement: The absorbance is measured at the λ_{max} of the Fe^{3+} -**5-Br-PAPS** complex.

Mandatory Visualizations

Logical Relationship for Metal Ion Detection

The diagram below illustrates the core principle of using **5-Br-PAPS** for the colorimetric quantification of metal ions like zinc.

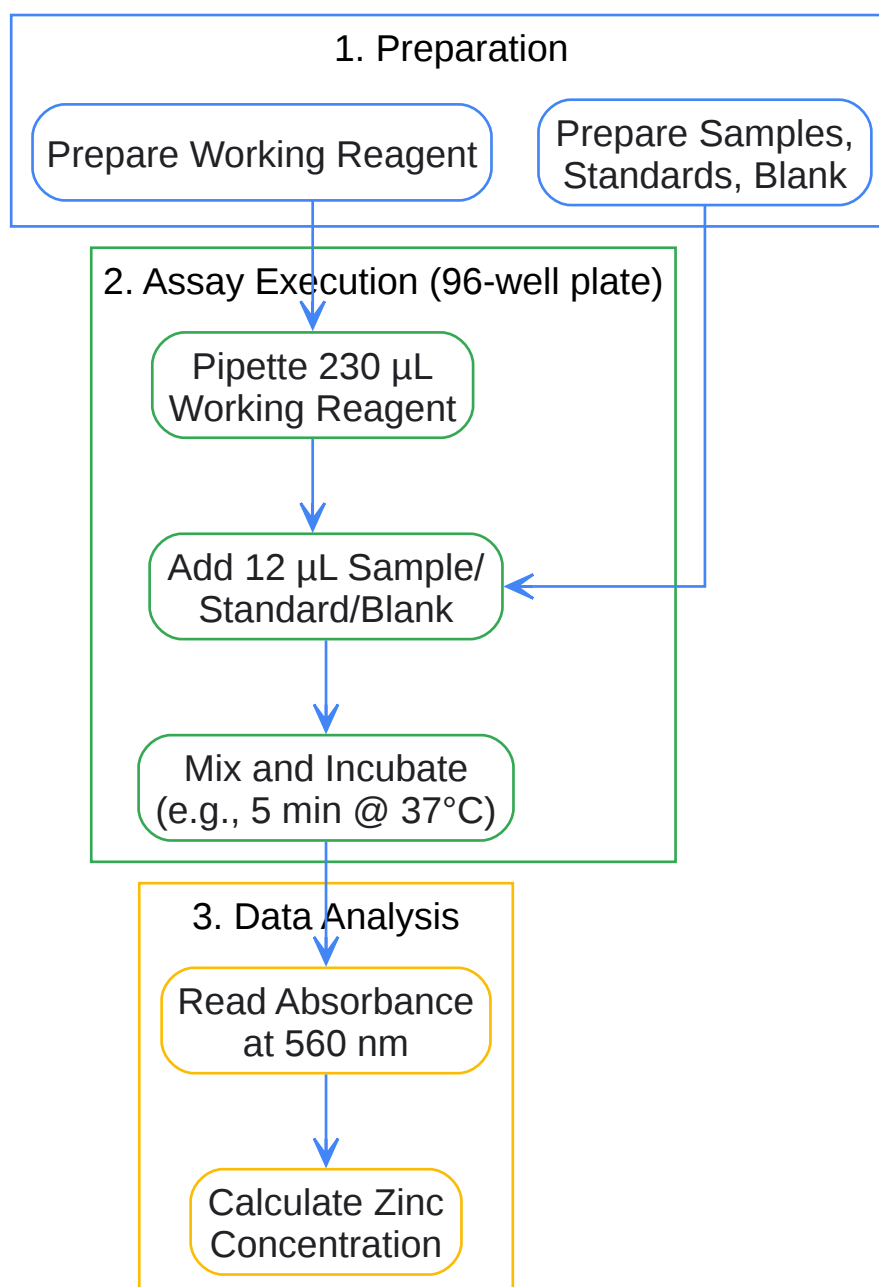


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Caption: Principle of **5-Br-PAPS**-based colorimetric metal ion detection.

Experimental Workflow for Zinc Quantification

This diagram outlines the sequential steps involved in a typical **5-Br-PAPS** assay for measuring zinc concentration.



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Caption: Generalized experimental workflow for the **5-Br-PAPS** zinc assay.

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